

1H NMR Spectrum Analysis Guide: 4-[(4-phenoxyphenyl)sulfonyl]morpholine

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Compound of Interest

Compound Name: 4-[(4-phenoxyphenyl)sulfonyl]morpholine

CAS No.: 494838-95-8

Cat. No.: B5770179

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Executive Summary

The structural validation of **4-[(4-phenoxyphenyl)sulfonyl]morpholine** relies on distinguishing three key moieties: the morpholine ring, the central sulfonyl-substituted benzene ring, and the terminal phenoxy group. This guide compares the resolution and utility of Chloroform-d (CDCl_3) versus Dimethyl Sulfoxide-d₆ (DMSO-d_6) and establishes a purity profiling protocol against common synthetic precursors.

Chemical Structure & Proton Assignment Strategy

The molecule consists of a morpholine ring attached via a sulfonyl group to a diphenyl ether system. The electronic environment creates distinct shielding/deshielding zones.

Structure: Morpholine-N-SO₂-(C₆H₄)-O-(C₆H₅)

Predicted Spectral Assignments (Representative)

Based on substituent effects and analogous sulfonamide data.

Proton Group	Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
Morpholine O-CH ₂	A	3.70 – 3.75	Triplet (t)	4H	Deshielded by oxygen; characteristic morpholine ether signal.
Morpholine N-CH ₂	B	2.95 – 3.05	Triplet (t)	4H	Shielded relative to O-CH ₂ ; diagnostic of sulfonamide formation.
Central Ar (Ortho to O)	C	6.95 – 7.05	Doublet (d)	2H	Shielded by the electron-donating phenoxy oxygen.
Terminal Ar (Ortho to O)	D	7.05 – 7.10	Doublet (d)	2H	Shielded by ether oxygen; overlaps often occur here.
Terminal Ar (Meta/Para)	E	7.35 – 7.45	Multiplet (m)	3H	Standard aromatic range; less influenced by the ether linkage.
Central Ar (Ortho to SO ₂)	F	7.65 – 7.75	Doublet (d)	2H	Strongly deshielded by the electron-withdrawing

sulfonyl
group.

Comparative Analysis: Solvent System Selection

The choice of solvent critically impacts spectral resolution, particularly for the morpholine ring protons which can overlap with solvent residual peaks.

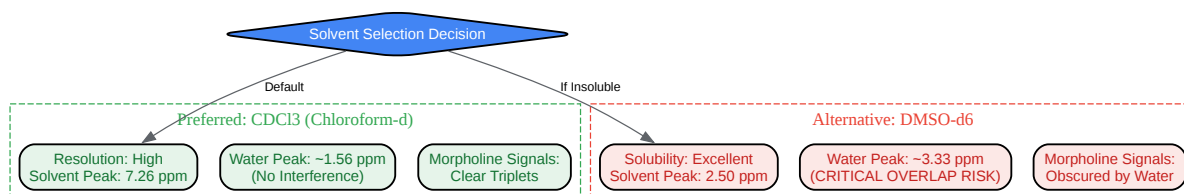
Scenario A: Chloroform-d (CDCl_3)

- Performance: High Resolution.
- Key Advantage: The residual solvent peak (CHCl_3) appears at 7.26 ppm, typically falling between the aromatic signals but rarely obscuring them completely. The water peak is at ~1.56 ppm, well clear of the morpholine region.
- Morpholine Clarity: The triplet splitting of the morpholine ring (A & B) is usually sharp and well-resolved ($J \approx 4.6\text{--}5.0\text{ Hz}$).
- Recommendation: Primary Choice for structural characterization and purity assessment.

Scenario B: Dimethyl Sulfoxide- d_6 (DMSO-d_6)

- Performance: High Solubility / Lower Resolution Risk.
- Key Disadvantage: The residual water peak in DMSO-d_6 is variable but typically appears around 3.33 ppm. This frequently overlaps with the morpholine N- CH_2 or O- CH_2 signals (2.9–3.7 ppm range), complicating integration.
- Solvent Peak: The quintet at 2.50 ppm is far upfield and does not interfere.
- Recommendation: Use only if the compound is insoluble in CDCl_3 . If used, ensure the DMSO is strictly anhydrous to minimize the water signal.

Visualizing the Solvent Impact:



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Caption: Decision matrix for solvent selection highlighting the risk of water peak overlap in DMSO-d6.

Purity Profiling: Product vs. Precursors

To validate the success of the synthesis (typically 4-phenoxybenzenesulfonyl chloride + morpholine), you must track specific diagnostic shifts.

Component	Diagnostic Signal (1H NMR)	Shift (ppm)	Comparison Note
Product	Morpholine N-CH ₂	~3.0	Upfield shift due to sulfonamide formation.
Precursor 1(Morpholine)	N-CH ₂ (Free Amine)	~2.8 – 2.9	Often broader; NH signal may be visible (~1.8 ppm in CDCl ₃).
Precursor 2(Sulfonyl Chloride)	Ar-H (Ortho to SO ₂ Cl)	~7.9 – 8.0	Downfield shift compared to product (~7.7 ppm) due to the strong electron-withdrawing Cl.
Impurity(Sulfonic Acid)	Acidic Proton (SO ₃ H)	>10.0	Broad singlet; aromatic protons shift significantly.

Detailed Experimental Protocol

This protocol ensures reproducible, publication-quality spectra.

Materials

- Analyte: ~5–10 mg of **4-[(4-phenoxyphenyl)sulfonyl]morpholine**.
- Solvent: 0.6 mL CDCl₃ (99.8% D) with 0.03% TMS (Tetramethylsilane) as internal standard.
- Tube: 5mm precision NMR tube (Wilmad 507-PP or equivalent).

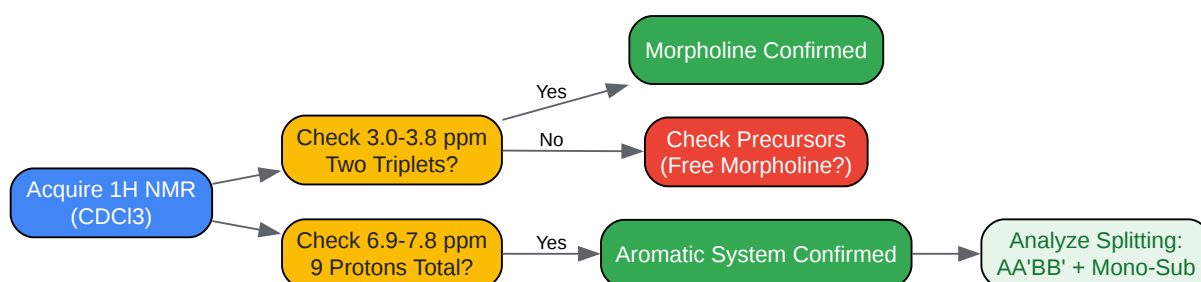
Workflow

- Sample Preparation:
 - Weigh 5–10 mg of solid into a clean vial.
 - Add 0.6 mL CDCl₃.

- Critical Step: Sonicate for 30 seconds to ensure complete dissolution. Suspended particles cause line broadening.
- Filter through a cotton plug into the NMR tube if the solution is cloudy.
- Acquisition Parameters (400 MHz Instrument):
 - Pulse Sequence: Standard 1H (zg30).
 - Scans (NS): 16 (sufficient for >95% purity), increase to 64 for impurity profiling.
 - Relaxation Delay (D1): 1.0 second (standard) or 5.0 seconds (for accurate integration).
 - Temperature: 298 K (25°C).
- Processing:
 - Phasing: Apply automatic phasing, then manual correction to flatten the baseline.
 - Referencing: Calibrate the TMS peak to 0.00 ppm (or residual CHCl₃ to 7.26 ppm).
 - Integration: Integrate the morpholine O-CH₂ (3.7 ppm) as 4.00H reference.

Structural Validation Logic

The following diagram illustrates the logical flow to confirm the structure based on the spectral data.



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Caption: Logic flow for confirming the presence of morpholine and diaryl ether moieties.

References

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